Aspartic Acid Methyl Ester: A Technical Guide to Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	*Aspartic acid methyl ester*
Cat. No.:	*B12188933*

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Executive Summary

Aspartic acid methyl esters are pivotal intermediates in the synthesis of peptide-based therapeutics, sweeteners (e.g., Aspartame), and peptidomimetics. Their utility stems from the differential reactivity of the

- and

-carboxylic acid groups on the aspartic acid side chain. This guide focuses on the L-Aspartic acid

-methyl ester (the standard side-chain protected building block) and the L-Aspartic acid

-methyl ester (a C-terminal modification), detailing their physicochemical profiles, selective synthesis, and role in drug development.

Chemical Identity & Isomerism

Aspartic acid contains two carboxyl groups: the

-carboxyl (C1) and the

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-carboxyl (C4). Selective esterification yields distinct isomers with unique applications.

Isomer Classification

Compound Name	Structure Description	CAS Number	Primary Application
L-Aspartic acid -methyl ester HCl	Methyl ester at the side chain (C4). Free -COOH and -NH2.	16856-13-6	Peptide synthesis (side-chain protection), preventing aspartimide formation. [1]
L-Aspartic acid -methyl ester HCl	Methyl ester at the C-terminus (C1). Free -COOH.	17812-32-7	C-terminal modification, precursor for specific enzyme inhibitors.
L-Aspartic acid dimethyl ester HCl	Methyl esters at both C1 and C4.	32213-95-9	General intermediate; formed if esterification is uncontrolled.

Physicochemical Profile

The following data characterizes the commercially dominant L-Aspartic acid

-methyl ester hydrochloride.

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Property	Value / Description
Molecular Formula	
Molecular Weight	183.59 g/mol (Salt); 147.13 g/mol (Free Base)
Appearance	White to off-white crystalline powder
Solubility	Highly soluble in water (>50 mg/mL), Methanol, DMSO. Insoluble in non-polar solvents (Ether, Hexane).
Melting Point	190–195 °C (Decomposes)
pKa Values	-COOH: ~2.0
Hygroscopicity	Moderate; requires storage in desiccated conditions.

Synthesis & Manufacturing

Mechanistic Insight: Selective Esterification

Direct esterification of aspartic acid with methanol and acid (e.g., Thionyl Chloride) is kinetically controlled.

- Kinetic Product: The

  -carboxyl group is less sterically hindered than the

  -carboxyl group (which is flanked by the protonated amine). Consequently, under controlled low-temperature conditions, the

  -ester forms preferentially.

- Thermodynamic Product: Prolonged reaction or heat leads to the formation of the dimethyl ester.

Experimental Protocol: Selective Synthesis of L-Aspartic Acid -Methyl Ester

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Rationale: This protocol uses Thionyl Chloride (

) as a dehydrating agent and acid catalyst generator in situ. The low temperature prevents the esterification of the sterically crowded

-carboxyl group.

Reagents:

- L-Aspartic Acid (Reagent Grade)
- Thionyl Chloride (

) – Caution: Corrosive/Toxic
- Anhydrous Methanol
- Diethyl Ether (for precipitation)[2]

Step-by-Step Methodology:

- Preparation: Chill 100 mL of anhydrous methanol to -10°C in a round-bottom flask equipped with a drying tube.
- Activation: Dropwise, add 14.5 mL (0.2 mol) of Thionyl Chloride to the methanol. Note: The reaction is exothermic; maintain temperature below 0°C.
- Addition: Add 13.3 g (0.1 mol) of L-Aspartic Acid in small portions with vigorous stirring.
- Reaction: Allow the mixture to warm to room temperature (20–25°C) naturally and stir for 24 hours. The solution should become clear.
- Isolation:
  - Concentrate the solution to ~30 mL under reduced pressure (Rotavap, <40°C).
  - Add 150 mL of cold Diethyl Ether to induce crystallization.
  - Filter the white precipitate under vacuum.

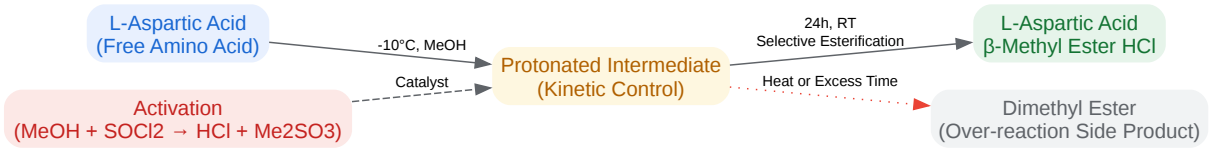
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- Purification: Wash the filter cake twice with cold ether. Dry in a vacuum desiccator over

  .

- Validation: Check melting point (Target: 190–195°C) and TLC (System: n-Butanol/Acetic Acid/Water 4:1:1).

Synthesis Pathway Visualization



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Caption: Kinetic pathway for the selective synthesis of

-methyl ester. Note the divergence to dimethyl ester under thermodynamic conditions.

Analytical Characterization

To ensure the integrity of the synthesized ester, researchers must distinguish between the

and

isomers.

NMR Spectroscopy (D2O)

- -Methyl Ester (Target):
  - Proton (

    H): The methyl singlet appears at

    3.70 ppm. The

    -proton is a triplet/dd at

3.9–4.0 ppm.

- Differentiation: In the

  -ester, the methyl singlet typically shifts downfield slightly, and the

  -methylene protons show distinct splitting patterns due to the proximity of the free carboxylic acid.

Mass Spectrometry

- ESI-MS (+): m/z 148.1

  (Free base mass).

- Note: Both isomers have the same mass. Differentiation requires fragmentation analysis or retention time comparison via HPLC.

Applications in Drug Development

A. Peptide Synthesis (Fmoc/tBu Strategy)

The

-methyl ester is a critical protecting group. It masks the side-chain carboxyl to prevent branching or side reactions during peptide elongation.

- Advantage: Stable to TFA (Trifluoroacetic acid) used in Boc chemistry, but labile to saponification (base hydrolysis).

- Risk:Aspartimide Formation.[3] Under basic conditions (e.g., Fmoc deprotection with piperidine), the nitrogen of the peptide backbone can attack the

  -ester, forming a cyclic aspartimide intermediate.[3] This leads to racemization and

  -peptides.

  - Mitigation: Use bulky esters (OtBu) for Fmoc chemistry; Methyl esters are preferred for solution-phase synthesis where base exposure is controlled.

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B. Aspartame Precursor

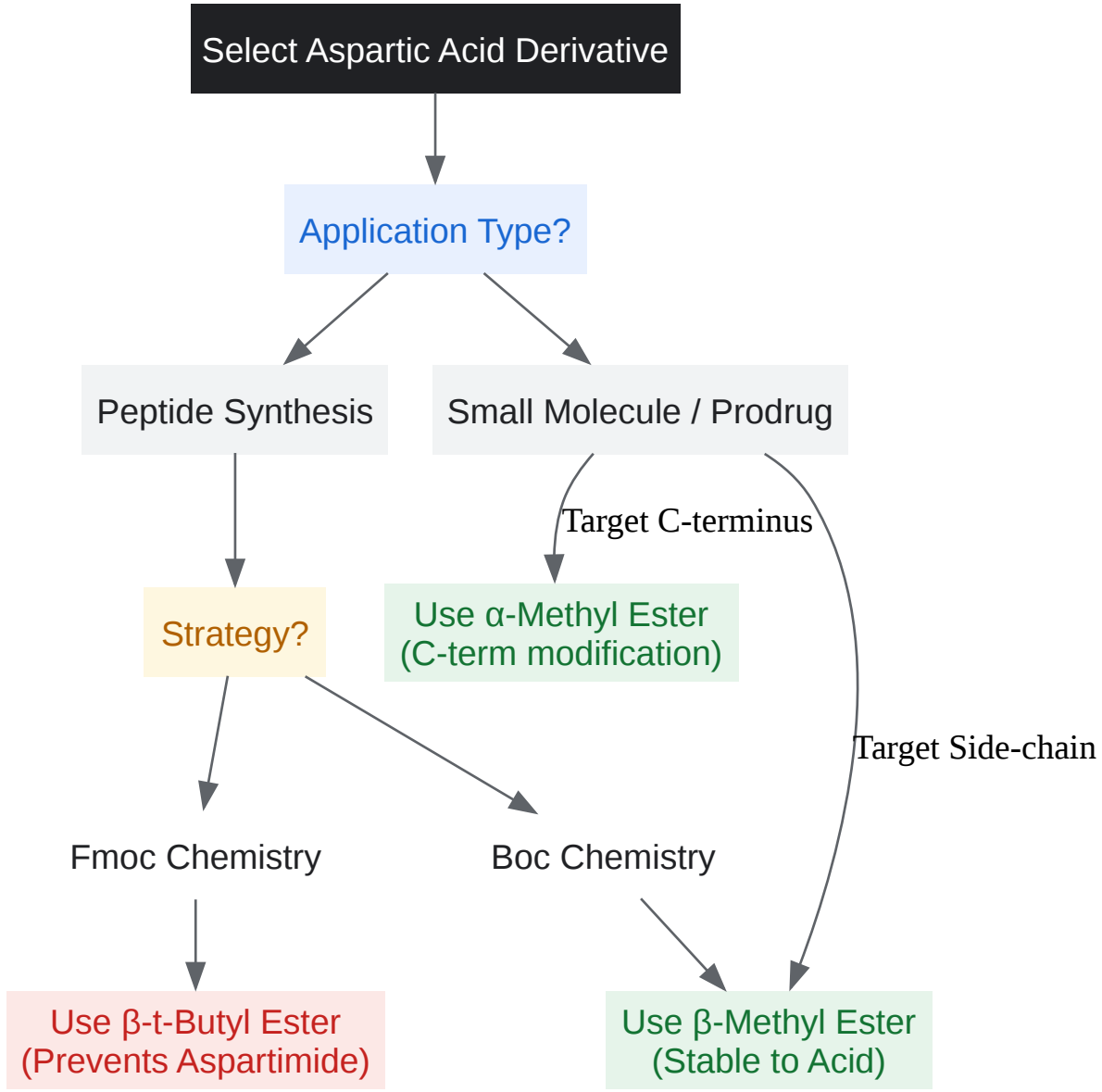
While Aspartame is L-Aspartyl-L-phenylalanine methyl ester, the synthesis often utilizes L-Aspartic acid derivatives.

- Workflow: An N-protected L-Aspartic anhydride is coupled with L-Phenylalanine methyl ester. [2]
- Role of Methyl Ester: In this context, the methyl ester is on the Phenylalanine. However, Aspartic acid

  -methyl ester is investigated as a prodrug scaffold to improve the bioavailability of aspartic acid-drug conjugates.

Decision Tree: Selecting the Right Ester

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Caption: Decision logic for selecting Aspartic acid esters based on synthetic strategy (Boc vs Fmoc) and target application.

Stability & Handling

- Hydrolysis: The methyl ester bond is susceptible to hydrolysis in aqueous basic conditions (pH > 9) and strong acidic conditions (pH < 1) over time.
- Storage: Store at -20°C. The hydrochloride salt is hygroscopic; moisture absorption can lead to autocatalytic hydrolysis (methanol formation).

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- Safety: The compound is generally non-hazardous but is an irritant. The synthesis involves Thionyl Chloride, which releases HCl and

  gases; perform strictly in a fume hood.

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